

p-Menthane-1,3,8-triol: A Monoterpenoid from *Mentha canadensis*

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Compound of Interest

Compound Name: *p*-Menthane-1,3,8-triol

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An In-depth Technical Guide on the Core Aspects of a Naturally Occurring Triol

Introduction

p-Menthane-1,3,8-triol is a monoterpene that has been identified as a natural constituent of *Mentha canadensis* (also known as wild mint or corn mint)[1][2]. This technical guide provides a comprehensive overview of the available scientific information regarding **p-Menthane-1,3,8-triol**, with a focus on its discovery, physicochemical properties, and the broader context of monoterpene biosynthesis in the *Mentha* genus. This document is intended for researchers, scientists, and professionals in the fields of natural product chemistry, phytochemistry, and drug development.

Discovery and Natural Occurrence

While the precise historical details of the initial discovery of **p-Menthane-1,3,8-triol**, including the specific researchers and the exact date of its first identification, are not readily available in the public domain, it is established that this compound is a naturally occurring phytochemical isolated from the herbs of *Mentha canadensis*[1][2]. This plant is a significant source of various monoterpenoids, with its essential oil being of particular commercial importance due to its high concentration of menthol. The biosynthesis of monoterpenes in *Mentha* species is a well-studied process that occurs in the peltate glandular trichomes of the leaves[3].

The general pathway for monoterpene biosynthesis in *Mentha* involves the cyclization of geranyl diphosphate to form various monoterpene skeletons, which then undergo a series of

enzymatic modifications, including hydroxylations, to produce a diverse array of compounds[3]. It is within this complex biosynthetic machinery that **p-Menthane-1,3,8-triol** is produced.

Physicochemical Properties

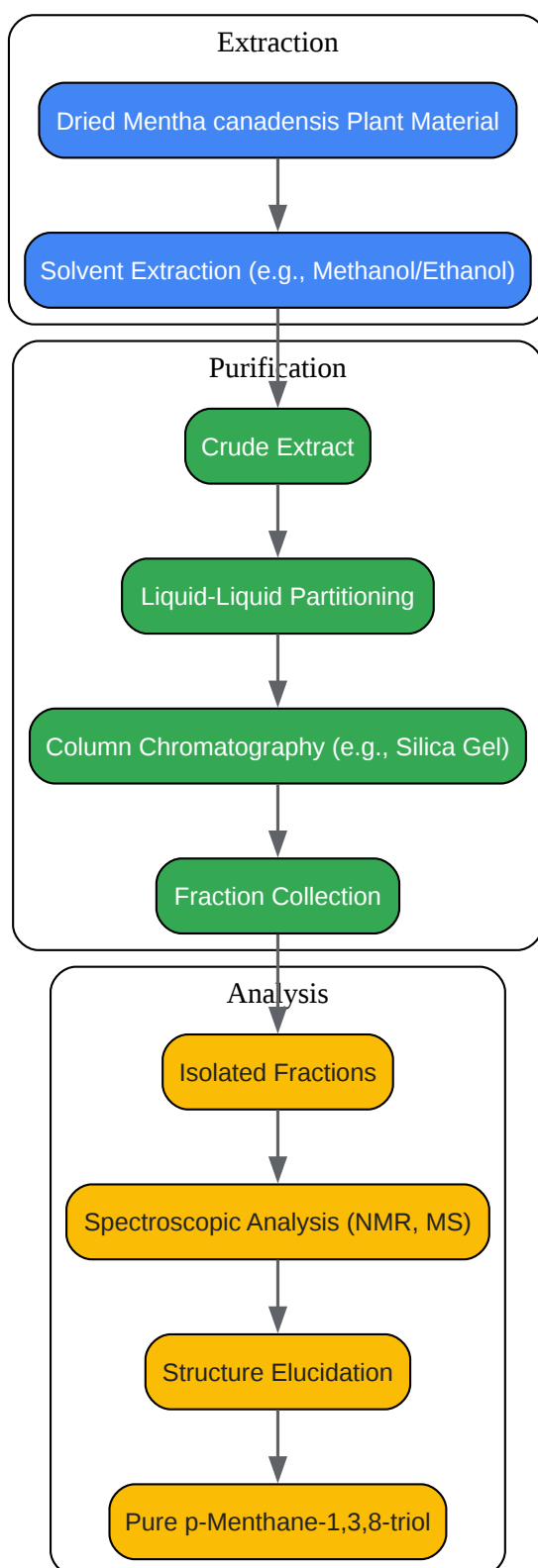
The fundamental physicochemical properties of **p-Menthane-1,3,8-triol** have been computed and are summarized in the table below. These properties are essential for its isolation, characterization, and potential applications.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀ O ₃	[4]
Molecular Weight	188.26 g/mol	[4]
IUPAC Name	4-(2-hydroxypropan-2-yl)-1-methylcyclohexane-1,3-diol	[4]
CAS Number	155348-04-6	[4]
Topological Polar Surface Area	60.7 Å ²	[4]
Complexity	191	[4]
XLogP3	0.8	[4]

Experimental Protocols

Detailed experimental protocols for the initial isolation and structure elucidation of **p-Menthane-1,3,8-triol** from *Mentha canadensis* are not explicitly detailed in the currently available literature. However, a general workflow for the isolation of monoterpenoids from plant material can be inferred.

Hypothetical Isolation Workflow for **p-Menthane-1,3,8-triol**



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Caption: A generalized workflow for the isolation and identification of **p-Menthane-1,3,8-triol** from *Mentha canadensis*.

Context within p-Menthane Derivatives

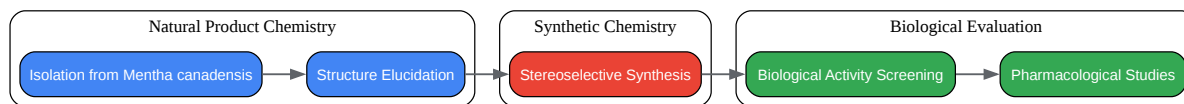
The p-menthane skeleton is the basis for a wide range of naturally occurring and synthetic compounds. A notable and extensively studied analogue is p-Menthane-3,8-diol (PMD), which is a well-known insect repellent[5][6][7]. PMD can be synthesized from citronellal and exists as a mixture of stereoisomers[5][7]. While **p-Menthane-1,3,8-triol** shares the same carbon backbone as PMD, the presence and position of the additional hydroxyl group significantly alter its chemical and physical properties.

Future Research Directions

The lack of detailed information on the discovery and biological activity of **p-Menthane-1,3,8-triol** presents several opportunities for future research. Key areas for investigation include:

- **Definitive Isolation and Characterization:** A thorough phytochemical investigation of *Mentha canadensis* to isolate and unequivocally characterize **p-Menthane-1,3,8-triol** using modern analytical techniques.
- **Stereoselective Synthesis:** The development of synthetic routes to access stereochemically pure isomers of **p-Menthane-1,3,8-triol** to enable the study of their individual properties.
- **Biological Activity Screening:** Evaluation of the biological activities of **p-Menthane-1,3,8-triol**, including but not limited to insect repellent, antimicrobial, and anti-inflammatory properties, drawing parallels with the known activities of other p-menthane derivatives.
- **Biosynthetic Pathway Elucidation:** Investigation into the specific enzymes and genetic pathways responsible for the biosynthesis of **p-Menthane-1,3,8-triol** in *Mentha canadensis*.

Logical Relationship of p-Menthane Research Areas



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Caption: Interrelation of key research areas for the advancement of knowledge on **p-Menthane-1,3,8-triol**.

In conclusion, **p-Menthane-1,3,8-triol** represents an intriguing, yet understudied, natural product from *Mentha canadensis*. While its basic chemical identity is known, a significant gap exists in the scientific literature regarding its history, detailed isolation, and biological functions. This guide has synthesized the currently available information and outlined a roadmap for future research that could unlock the full potential of this interesting monoterpenoid.

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